

CAS number and molecular weight of Manganese (II) chloride tetrahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Manganese (II) chloride hydrate

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An In-depth Technical Guide to Manganese (II) Chloride Tetrahydrate

For researchers, scientists, and drug development professionals, Manganese (II) chloride tetrahydrate ($\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$) is a versatile inorganic compound with a range of applications in chemical synthesis, molecular biology, and materials science. This guide provides core technical data, experimental protocols, and visualizations to support its use in a laboratory setting.

Core Identification

- CAS Number: 13446-34-9[1][2][3][4][5]
- Molecular Weight: 197.91 g/mol [1][5]

Physicochemical Properties

A summary of the key quantitative data for Manganese (II) chloride tetrahydrate is presented below for easy reference.

Property	Value	Source(s)
Molecular Formula	$\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$	[2][5]
Appearance	Rose-colored or pale pink crystalline solid	[1][6][7]
Melting Point	58 °C (decomposes)	[1][8][9]
Boiling Point	1190 °C (anhydrous)	[1][9]
Density	2.01 g/cm ³	[9]
Solubility in Water	1980 g/L (at 20 °C)	[9]
pH	3.5 - 6.0 (50 g/L solution at 25 °C)	[9]

Experimental Protocols

Detailed methodologies for key experiments involving Manganese (II) chloride tetrahydrate are provided below.

Synthesis of Manganese (II) Chloride from Manganese Metal

This protocol outlines the synthesis of Manganese (II) chloride by reacting manganese metal with hydrochloric acid.[10]

Materials:

- Manganese metal (0.05–0.1 g)
- 10 M Hydrochloric acid (HCl)
- 10-mL Erlenmeyer flask
- Boiling stone
- Sand bath

- Desiccator

Procedure:

- Add a boiling stone to a pre-weighed 10-mL Erlenmeyer flask.
- Add approximately 0.05–0.1 g of manganese metal to the flask and record the precise mass.
[\[10\]](#)
- In a fume hood, carefully add about 1.5 mL of 10 M HCl to the flask.[\[10\]](#)
- Allow the reaction to proceed until the manganese metal has completely dissolved, which may take 5 to 15 minutes.[\[10\]](#)
- Gently heat the flask on a sand bath to evaporate the excess water and acid, leaving the solid Manganese (II) chloride product.
- Cool the flask in a desiccator to prevent the hygroscopic product from absorbing atmospheric moisture.[\[10\]](#)
- Once cooled, weigh the flask containing the final product to determine the actual yield.

Synthesis of Manganese (II) Chloride from Manganese (IV) Oxide

This alternative synthesis method uses Manganese (IV) oxide as the starting material.[\[11\]](#)

Materials:

- Manganese (IV) oxide (MnO_2)
- Concentrated Hydrochloric acid (HCl)
- Manganese (II) carbonate (MnCO_3)

Procedure:

- Heat a solution of concentrated hydrochloric acid.

- Slowly add Manganese (IV) oxide to the hot acid. The MnO_2 acts as an oxidizing agent, reacting with the HCl to produce Manganese (II) chloride and chlorine gas.[\[11\]](#)
- Once the initial reaction is complete, add Manganese (II) carbonate to the solution. This will precipitate any iron impurities as iron (III) hydroxide.[\[11\]](#)
- Filter the solution to remove the precipitate.
- Evaporate the water from the filtrate to obtain the Manganese (II) chloride crystals.[\[11\]](#)

Preparation of a Manganese (II) Chloride Solution in PBS

This protocol describes the dissolution of Manganese (II) chloride tetrahydrate in Phosphate-Buffered Saline (PBS).[\[12\]](#)

Materials:

- Manganese (II) chloride tetrahydrate
- Phosphate-Buffered Saline (PBS) powder or tablets
- Distilled water
- Magnetic stirrer and stir bar (optional)
- Sterile container

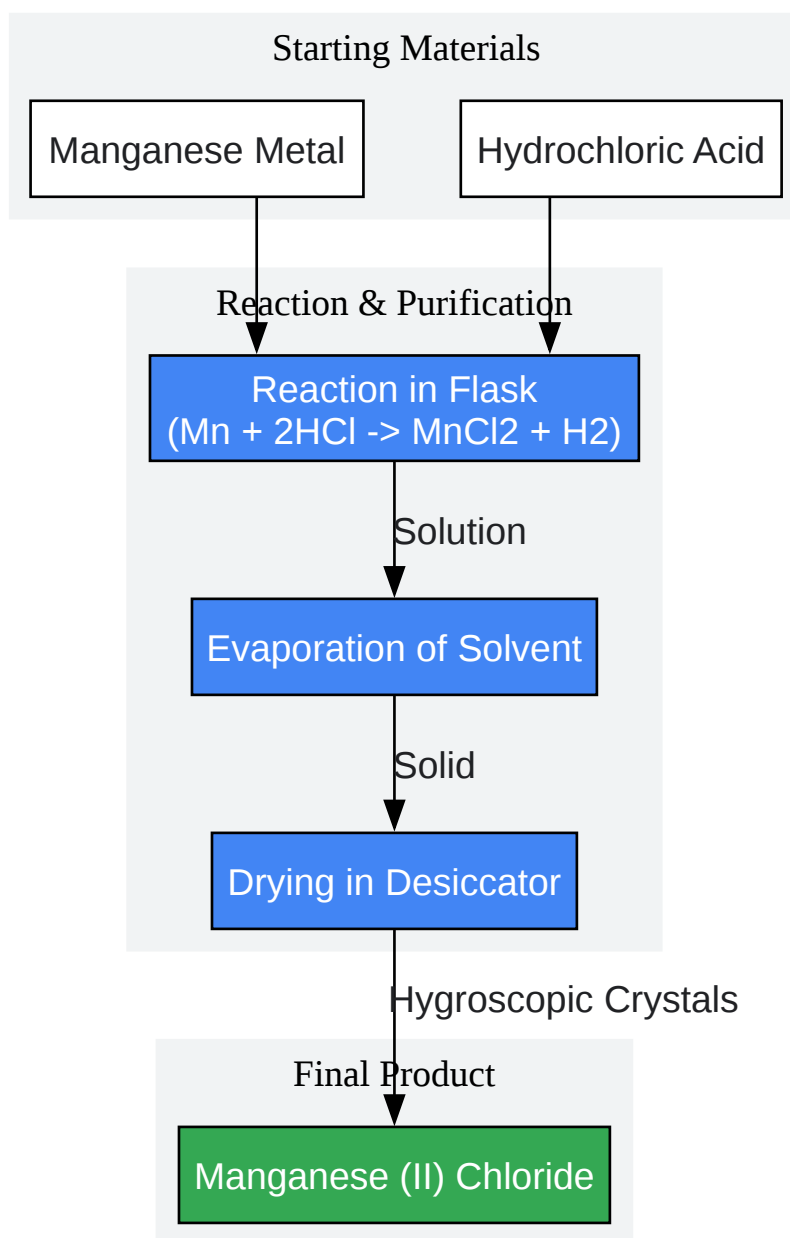
Procedure:

- Prepare the PBS solution according to the manufacturer's instructions by dissolving the powder or tablets in distilled water.[\[12\]](#)
- Weigh the desired amount of Manganese (II) chloride tetrahydrate.
- Slowly add the weighed compound to the PBS solution while stirring to aid dissolution.[\[12\]](#) A magnetic stirrer can be used for this purpose.
- If necessary, gently warm the solution to ensure complete dissolution, but avoid excessive heat.[\[12\]](#)

- Adjust the final volume with distilled water if needed and verify the pH.
- (Optional) Filter the solution to remove any undissolved particulates.[12]
- Transfer the final solution to a sterile, properly labeled container for storage.[12]

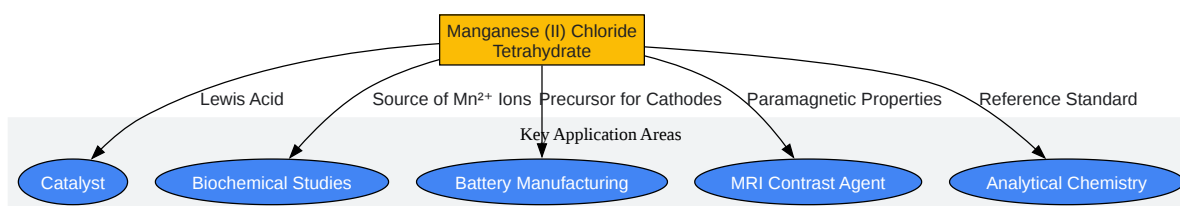
Visualizations

The following diagrams illustrate key processes and relationships involving Manganese (II) chloride tetrahydrate.



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Caption: Workflow for the synthesis of Manganese (II) chloride.



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Caption: Key research and industrial applications of MnCl₂·4H₂O.

Applications in Research and Development

Manganese (II) chloride tetrahydrate is a valuable reagent in various scientific fields:

- **Catalysis:** It can act as a catalyst in organic synthesis, such as in the chlorination of organic compounds and polymerization reactions.[1][6]
- **Biochemical and Molecular Biology Research:** It serves as a source of manganese (II) ions, which are essential cofactors for many enzymes.[13][14] It is also used to study the effects of manganese on cellular processes, including its potential neurotoxicity.[14]
- **Materials Science:** The compound is used in the manufacturing of batteries, particularly as a precursor for cathode materials in lithium-ion systems, helping to improve electrochemical performance.[6][13]
- **Medical Imaging:** Due to its paramagnetic properties, it has been investigated and used as an oral MRI contrast agent for the diagnostic evaluation of liver lesions.[15]

- Analytical Chemistry: It is employed as a reference standard and a reagent in various analytical techniques.[6][13] For instance, it is used in ^{31}P -NMR to determine the size and lamellarity of phospholipid vesicles.[6]

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- To cite this document: BenchChem. [CAS number and molecular weight of Manganese (II) chloride tetrahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7800987#cas-number-and-molecular-weight-of-manganese-ii-chloride-tetrahydrate]

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